

canagliflozin cardiovascular mortality risk reduction

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Compound Focus: Canagliflozin

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Cardiovascular Outcomes of Canagliflozin

Outcome Measure	Effect of Canagliflozin	Source / Context
MACE (3-point) (CV death, non-fatal MI, non-fatal stroke)	14% reduction HR 0.86 (95% CI 0.75-0.97)	[1] CANVAS Program (RCT)
Hospitalization for Heart Failure	33% reduction HR 0.67 (95% CI 0.52-0.87) [1]	CANVAS Program (RCT)
Cardiovascular Mortality	No significant reduction (vs. placebo) Part of the reduced MACE composite [1]	CANVAS Program (RCT)
MACE vs. other SGLT2i (MI, stroke, or all-cause mortality)	23% higher risk HR 1.23 (95% CI 1.14-1.33) [2]	Real-World Observational Study [2]
All-Cause Mortality vs. other SGLT2i	49% higher risk HR 1.49 (95% CI 1.33-1.68) [2]	Real-World Observational Study [2]

Detailed Experimental Data and Methodologies

CANVAS Program (Randomized Controlled Trial)

The CANVAS Program integrated data from two large, double-blind, placebo-controlled trials (CANVAS and CANVAS-R) and serves as the primary source of efficacy data for **canagliflozin**.

- **Objective:** To evaluate the cardiovascular safety and efficacy of **canagliflozin** in patients with type 2 diabetes and high cardiovascular risk [1].
- **Study Population:** 10,142 participants with type 2 diabetes. The cohort included both a **secondary prevention** group (66% of participants, aged ≥ 30 with established CVD) and a **primary prevention** group (34%, aged ≥ 50 with cardiovascular risk factors but no prior events) [1].
- **Intervention:** Participants were randomized to receive **canagliflozin** or placebo, in addition to standard care [1].
- **Primary Endpoint:** 3-point MACE (cardiovascular death, non-fatal myocardial infarction, or non-fatal stroke) [1].
- **Key Findings:**
 - **Canagliflozin** significantly **reduced the risk of 3-point MACE** compared to placebo [1].
 - It also led to significant reductions in **hospitalization for heart failure** and the progression of **renal disease** [1].
 - A notable safety finding was an approximate **two-fold increased risk of lower extremity amputations** [1].

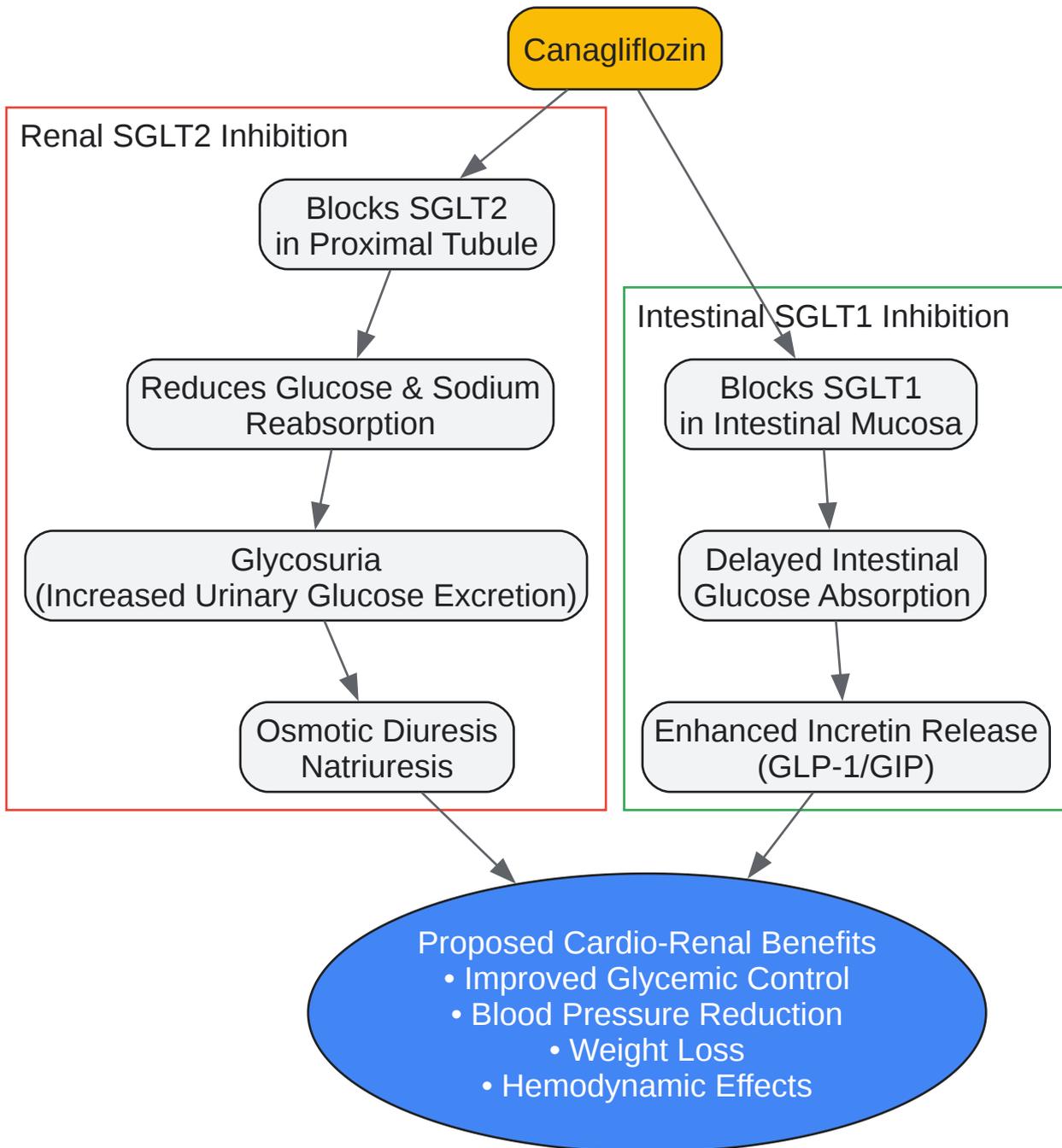
Real-World Comparative Study (2025 Observational Analysis)

This recent study provides a direct, real-world comparison of **canagliflozin** versus selective SGLT2 inhibitors.

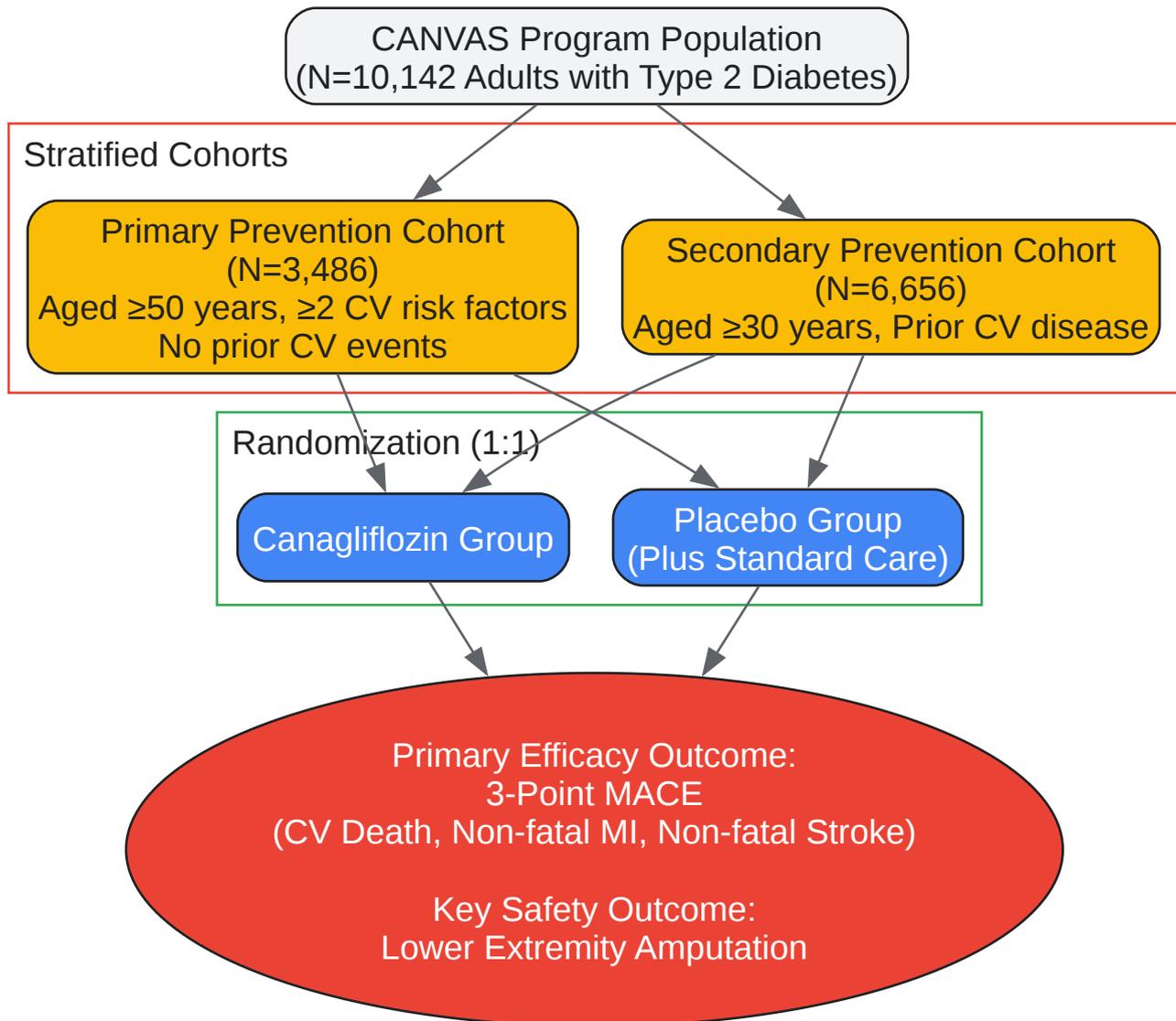
- **Objective:** To compare the risks of MACE and all-cause mortality between initiators of **canagliflozin** and other SGLT2 inhibitors in routine clinical practice [2].
- **Data Source:** U.S. multicenter electronic health record database including over 118 million patients [2].
- **Study Population:** 24,078 adults with type 2 diabetes and **no prior cardiovascular disease** (a primary prevention population). After propensity score matching, 12,039 patients were in the **canagliflozin** group and 12,039 in the "other SGLT2 inhibitors" group (empagliflozin, dapagliflozin, or ertugliflozin) [2].
- **Primary Outcome:** MACE, defined as a composite of myocardial infarction, stroke, or all-cause mortality [2].
- **Key Findings:** In this primary prevention setting, **canagliflozin** initiation was associated with a higher risk of the composite MACE outcome and all-cause mortality compared to initiation of selective SGLT2 inhibitors [2].
- **Important Note:** The authors emphasize that these findings should be considered **hypothesis-generating** due to the observational nature of the study, which can be influenced by unmeasured confounding factors, and the results differ from the established evidence from randomized trials [2].

Mechanism of Action & Trial Design

The following diagram illustrates the proposed dual mechanism of action of **canagliflozin** and the high-level workflow of the CANVAS Program that established its efficacy.



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Interpretation Guide for Conflicting Data

When reviewing the seemingly conflicting data, it is critical for professionals to consider the hierarchy of evidence and fundamental differences in study design:

- **Randomized Controlled Trials (RCTs) vs. Observational Studies:** The **CANVAS Program** is a high-quality RCT, the gold standard for establishing efficacy, where the **2025 comparative study is observational**. Observational studies are prone to confounding, and their findings do not override RCT results [1] [2].

- **Placebo vs. Active Comparator:** CANVAS established that **canagliflozin** is **better than placebo**. The 2025 study suggests it **might be less effective** than other SGLT2 inhibitors in a specific real-world setting. These are different clinical questions [1] [2].
- **Class Effect vs. Drug-Specific Effects:** Some meta-analyses and studies, such as one from 2022, have found no significant difference in the risk of heart failure and other cardiovascular events between individual SGLT2 inhibitors, supporting a class-wide benefit [3]. The 2025 findings are therefore not yet conclusive.

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References

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